

# Application Notes and Protocols: Preparation of K-IN-1 Hydrochloride Stock Solution

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## Compound of Interest

Compound Name: *KHK-IN-1 hydrochloride*

Cat. No.: *B608896*

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These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution of **KHK-IN-1 hydrochloride**, a selective and cell-permeable ketohexokinase (KHK) inhibitor. Accurate preparation of this stock solution is critical for ensuring reproducible results in downstream experiments.

## Chemical and Physical Properties

A summary of the key quantitative data for **KHK-IN-1 hydrochloride** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	459.01 g/mol	[1][2]
CAS Number	1303470-48-5	[1]
IC50 (KHK)	12 nM	[3]
IC50 (F1P production in HepG2 cell lysates)	400 nM	[3]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Recommended Stock Concentration	10 mM	[3]
Storage of Stock Solution	-20°C for up to 1 month, -80°C for up to 6 months	

## Experimental Protocol: Preparation of a 10 mM KHK-IN-1 Hydrochloride Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **KHK-IN-1 hydrochloride** in DMSO.

Materials:

- **KHK-IN-1 hydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

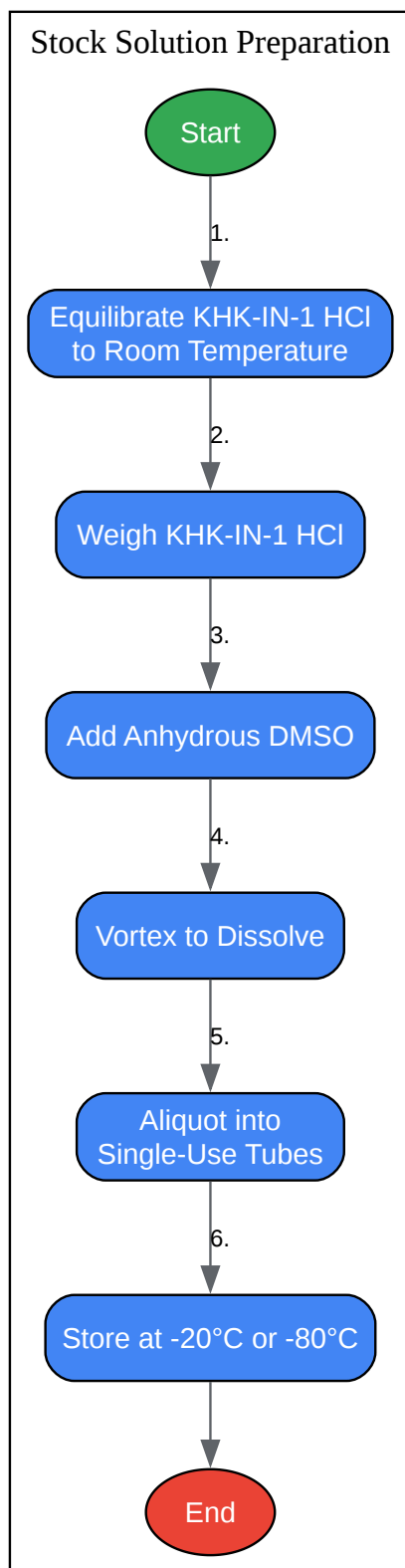
- **Equilibration:** Before opening, allow the vial of **KHK-IN-1 hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- **Weighing:** Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance. Carefully weigh the desired amount of **KHK-IN-1 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.59 mg of the compound.
  - Calculation:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 459.01 \text{ g/mol} = 4.59 \text{ mg}$
- **Solubilization:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **KHK-IN-1 hydrochloride**. For a 10 mM solution with 4.59 mg of compound, add 1 mL of DMSO.
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (25-37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

#### Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds.
- Handle **KHK-IN-1 hydrochloride** and DMSO in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for detailed safety information.

## Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **KHK-IN-1 hydrochloride** stock solution.

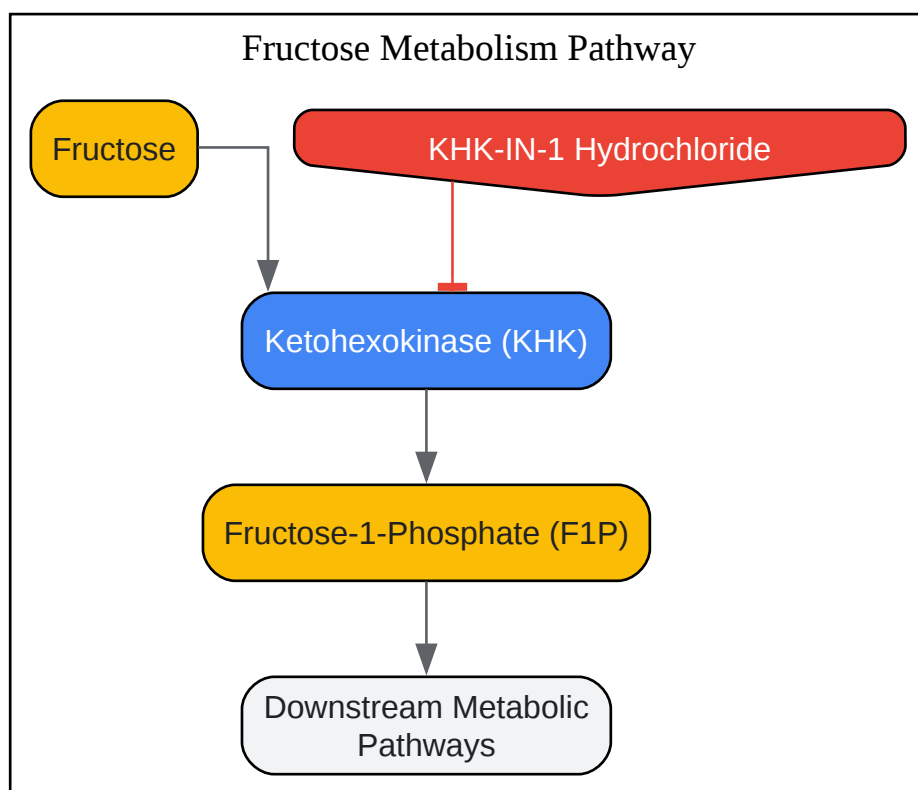


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Caption: Workflow for preparing **KHK-IN-1 hydrochloride** stock solution.

## Signaling Pathway Context

KHK-IN-1 is an inhibitor of ketohexokinase (KHK), a key enzyme in fructose metabolism. The simplified pathway below illustrates the point of inhibition.



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Caption: Inhibition of KHK by **KHK-IN-1 hydrochloride** in the fructose metabolism pathway.

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## References

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- 2. KHK-IN-1 hydrochloride [myskinrecipes.com]
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